

Physicochemical Properties of (Rac)-Trandolaprilate-d5: An In-depth Technical Guide

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Compound of Interest

Compound Name: (Rac)-Trandolaprilate-d5

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Introduction

(Rac)-Trandolaprilate-d5 is the deuterated analog of Trandolaprilat, the active metabolite of the angiotensin-converting enzyme (ACE) inhibitor Trandolapril. Trandolapril is a prodrug that is hydrolyzed in the liver to its active diacid form, Trandolaprilat.^{[1][2]} Trandolaprilat is a potent inhibitor of ACE, the enzyme responsible for the conversion of angiotensin I to the vasoconstrictor angiotensin II.^{[1][2]} This inhibition leads to vasodilation and a reduction in blood pressure. Deuterated compounds, such as **(Rac)-Trandolaprilate-d5**, are of significant interest in drug development and research, primarily for their use as internal standards in pharmacokinetic studies and for their potential to exhibit a kinetic isotope effect, which may alter the metabolic profile of the drug. This guide provides a comprehensive overview of the known physicochemical properties of **(Rac)-Trandolaprilate-d5**, alongside detailed experimental protocols for their determination.

Chemical and Physical Data

Precise experimental data for the physicochemical properties of **(Rac)-Trandolaprilate-d5** are not extensively available in the public domain. However, data for the non-deuterated form,

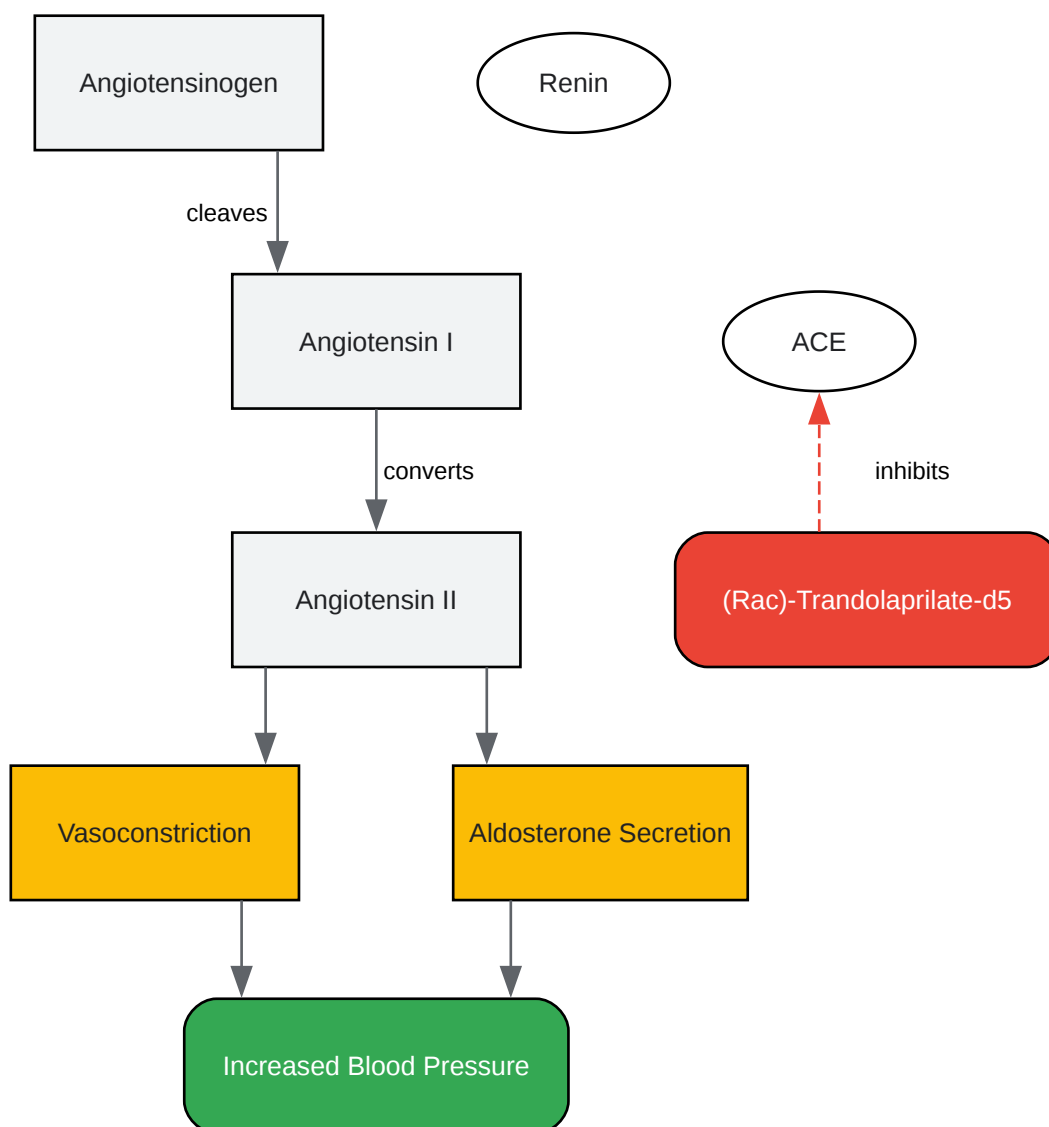
Trandolaprilat, and the deuterated prodrug, Trandolapril-d5, provide a strong basis for understanding its characteristics.

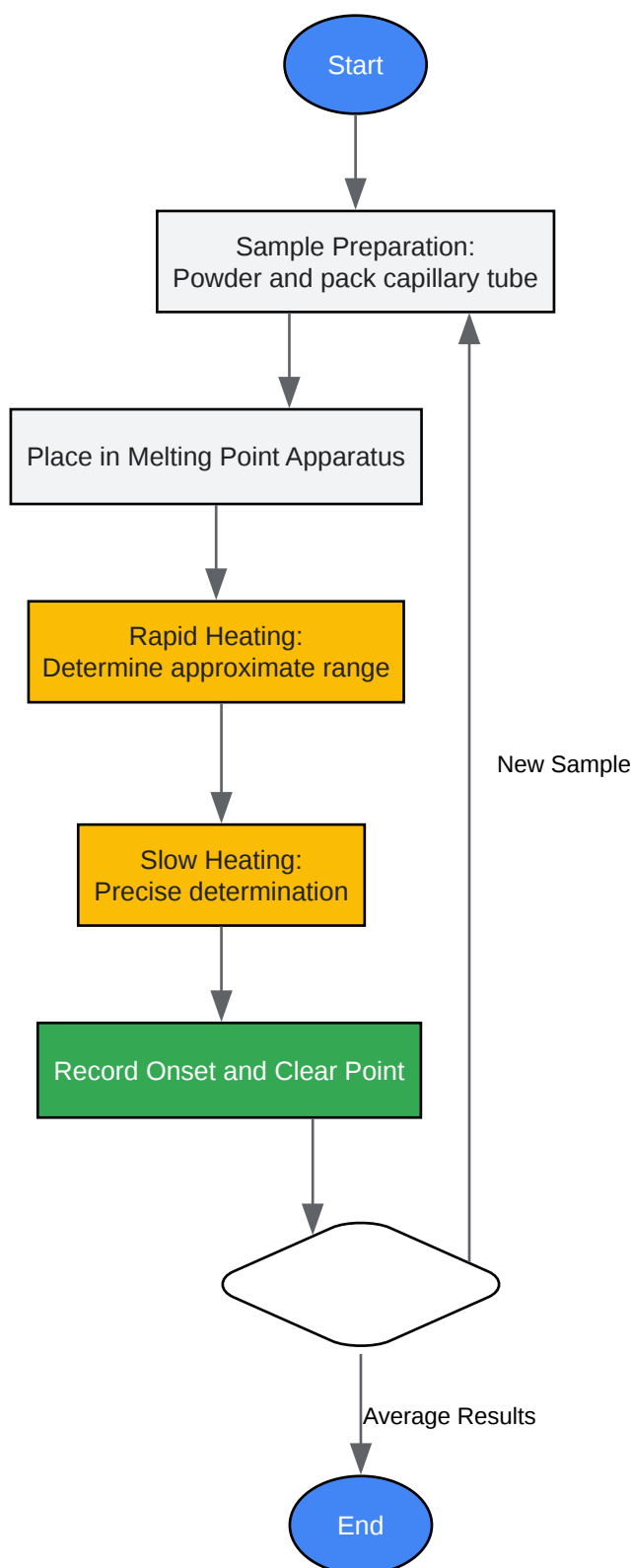
Table 1: Core Physicochemical Properties

Property	(Rac)- Trandolaprilate -d5	Trandolaprilat	Trandolapril	Trandolapril- phenyl-d5
Molecular Formula	C ₂₂ H ₂₅ D ₅ N ₂ O ₅ [3]	C ₂₂ H ₃₀ N ₂ O ₅ [4]	C ₂₄ H ₃₄ N ₂ O ₅ [2]	C ₂₄ H ₂₉ D ₅ N ₂ O ₅
Molecular Weight	407.51 g/mol [3]	402.48 g/mol [4]	430.54 g/mol [2]	435.57 g/mol
Melting Point	Data not available	Data not available	~125 °C	Data not available
Boiling Point	Data not available	Data not available	Data not available	Data not available
Predicted pKa (Strongest Acidic)	Data not available	3.13[5]	3.8[6]	Data not available
Predicted pKa (Strongest Basic)	Data not available	Data not available	5.21[6]	Data not available
Solubility	Data not available	DMSO: 125 mg/mL (with ultrasonic)[7]	Soluble in chloroform, dichloromethane, and methanol.[2] In PBS (pH 7.2), approx. 1 mg/mL.[8]	Data not available

Mechanism of Action: The Renin-Angiotensin-Aldosterone System (RAAS)

Trandolaprilat exerts its therapeutic effect by inhibiting the Angiotensin-Converting Enzyme (ACE). ACE is a key component of the Renin-Angiotensin-Aldosterone System (RAAS), which regulates blood pressure and fluid balance. The binding of Trandolaprilat to ACE prevents the conversion of angiotensin I to angiotensin II, a potent vasoconstrictor. This leads to reduced peripheral vascular resistance and a decrease in blood pressure.





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